

An In-depth Technical Guide to the Safety and Handling of Lithium Metatungstate

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Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

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This guide provides a comprehensive overview of the safety data and handling precautions for **lithium metatungstate** (LMT), a high-density solution commonly utilized by researchers, scientists, and drug development professionals for density gradient centrifugation and mineral separation.^{[1][2]} This document synthesizes critical information from safety data sheets and technical resources to ensure the safe and effective use of LMT in a laboratory setting.

Chemical and Physical Properties

Lithium metatungstate is an inorganic compound, specifically a polyoxometalate, with the foundational Keggin anion structure, $[H_2W_{12}O_{40}]^{6-}$.^{[2][3]} It is typically supplied as a high specific gravity, pale yellow, odorless supersaturated solution.^{[4][5]}

Table 1: Physical and Chemical Properties of **Lithium Metatungstate** Solution

Property	Value
Chemical Formula	<chem>Li6[H2W12O40]</chem>
CAS Number	127463-01-8
Appearance	Pale yellow, high specific gravity supersaturated solution with no odor. [4] [5]
pH	Approximately 4.0 - 6. [5] [6]
Specific Gravity (H ₂ O = 1)	Approx. 3.7 (for the solution containing 79.2% LMT). [4] Can be adjusted between 1.01 and 3.0 at room temperature. [6]
Solubility in Water	Soluble. [4]
Boiling Point	Not Applicable. [4]
Melting Point	Not Applicable. [4]
Decomposition Temperature	Solutions begin to decompose at 80°C (175°F). [4] [5]

Hazard Identification and Toxicology

While generally considered to have low toxicity and to be non-flammable, **lithium metatungstate** is not without hazards.[\[3\]](#)[\[4\]](#) It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system upon contact with dust or mists.[\[4\]](#)

Table 2: Hazard and Toxicity Data for **Lithium Metatungstate**

Hazard	Description
Acute Oral Toxicity	The oral lethal dose of similar tungsten salts is approximately 1000 mg/kg (oral, rats). [4]
Inhalation	High concentrations of vapors may induce headache, dizziness, drowsiness, and nausea. Prolonged exposure may cause irritation. [5] Dust or mist may irritate the respiratory system. [4]
Skin Contact	Prolonged exposure may cause skin irritation. [5]
Eye Contact	May cause slight irritation to eyes. [5]
Ingestion	Harmful if swallowed. [4] Ingestion may cause adverse effects. [5]
Chronic Exposure	May cause central nervous system disturbances. [4]
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, or OSHA. [4]

Table 3: Exposure Limits for **Lithium Metatungstate** (as Tungsten)

Regulatory Body	Exposure Limit
OSHA PEL	1 mg/m ³
ACGIH TLV	1 mg/m ³
OSHA PEL (STEL)	3 mg/m ³

Source:[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **lithium metatungstate** are not readily available in the public domain. The provided toxicological data is based on

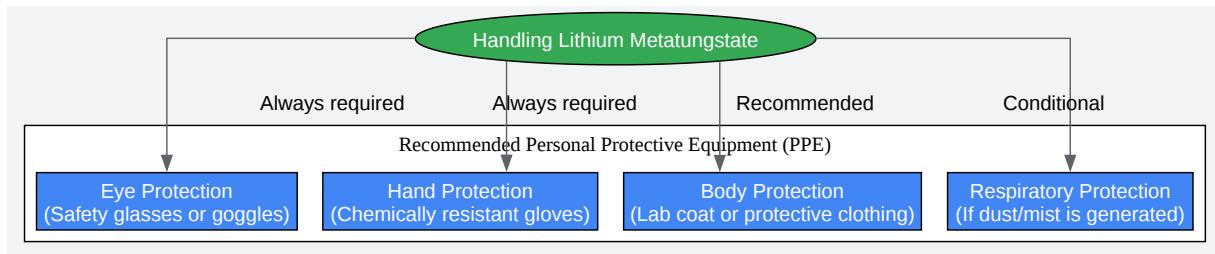
information from safety data sheets, which typically reference internal studies or data from similar compounds.^[4] The oral lethal dose mentioned is for "similar tungsten salts," indicating that specific LD50 studies on **lithium metatungstate** itself may not have been published.^[4]

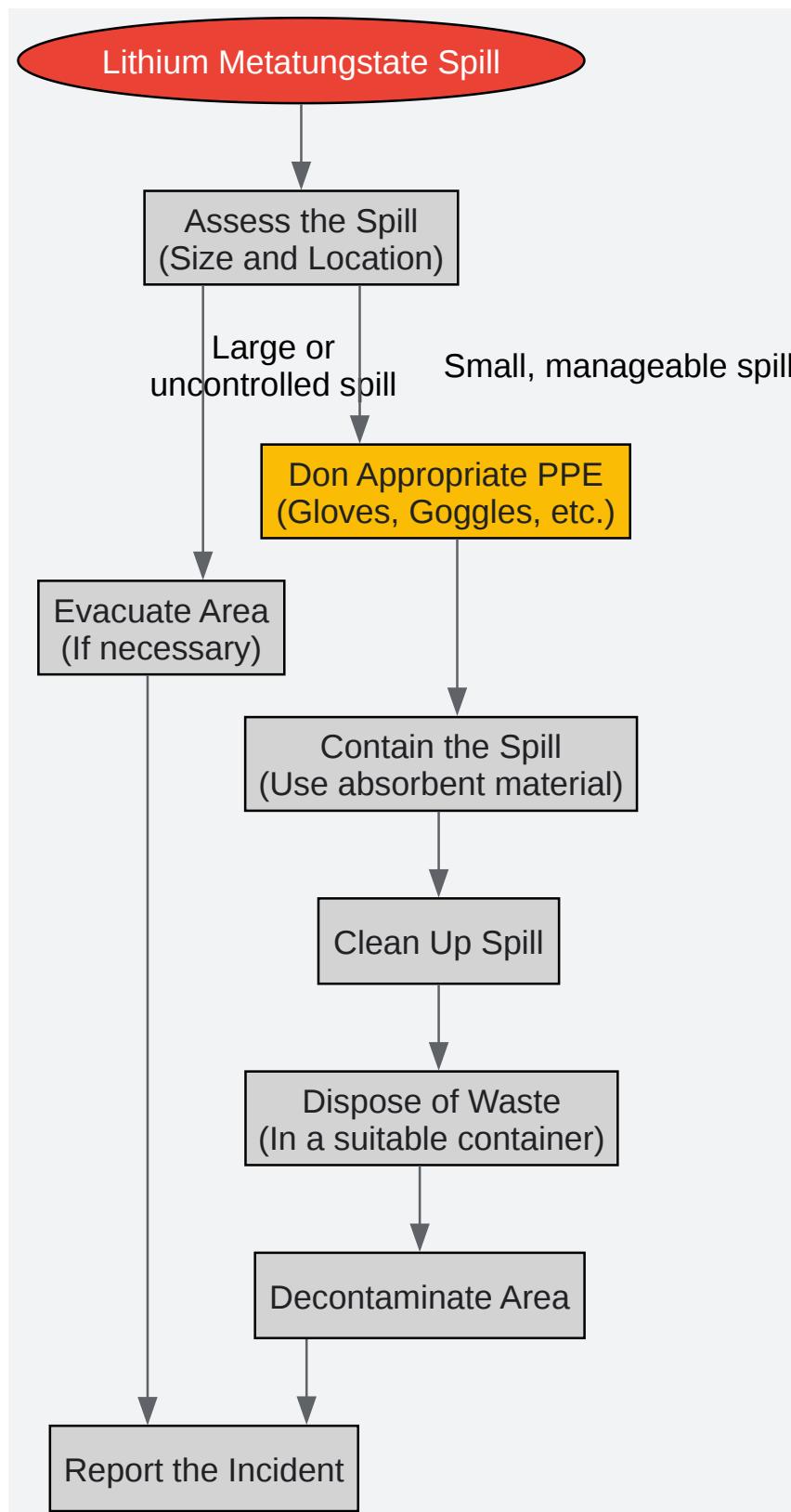
Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and ensure safety in the laboratory.

- Handling: Avoid contact with skin and eyes.^[4] Do not breathe mists or dust.^[4] Wash hands thoroughly before eating, drinking, or smoking and after handling.^[5] Use only in well-ventilated areas.^[4]
- Storage: Store in a cool, dry, well-ventilated space.^[4] Keep containers closed when not in use.^[5] Store away from incompatible materials.^[4] Use only plastic or glass containers for storage and handling.^[6]

The following diagram illustrates the recommended personal protective equipment when working with **lithium metatungstate**.



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